

Analytical HPLC method for "Oxetan-2-ylmethyl 4-methylbenzenesulfonate" analysis

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Compound of Interest

Compound Name: Oxetan-2-ylmethyl 4-methylbenzenesulfonate

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An Application Note on the HPLC Analysis of **Oxetan-2-ylmethyl 4-methylbenzenesulfonate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Oxetan-2-ylmethyl 4-methylbenzenesulfonate is a key intermediate in the synthesis of various pharmaceutical compounds. Its purity and quantification are critical for ensuring the quality and efficacy of final drug products. High-Performance Liquid Chromatography (HPLC) is a precise and reliable technique for the analysis of such non-volatile organic compounds. This application note details a proposed reverse-phase HPLC (RP-HPLC) method for the quantitative analysis of **Oxetan-2-ylmethyl 4-methylbenzenesulfonate**. The described protocol is intended as a starting point for method development and validation in a research or quality control setting.

Compound Information

Parameter	Value	Reference
Chemical Name	[(2S)-oxetan-2-yl]methyl 4-methylbenzenesulfonate	[1]
Molecular Formula	C ₁₁ H ₁₄ O ₄ S	[1]
Molecular Weight	242.29 g/mol	[1]
CAS Number	2198942-41-3	[1]

Experimental Protocols

1. Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a quaternary pump, autosampler, column compartment with temperature control, and a UV-Vis detector.
- Column: A C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size) is recommended as a starting point due to its versatility with non-polar to moderately polar compounds.
- Chemicals and Reagents:
 - **Oxetan-2-ylmethyl 4-methylbenzenesulfonate** reference standard (purity ≥ 98%)
 - Acetonitrile (ACN), HPLC grade
 - Methanol (MeOH), HPLC grade
 - Water, HPLC grade or purified to 18.2 MΩ·cm
 - Formic acid (optional, for pH adjustment of the aqueous mobile phase)

2. Preparation of Solutions

- Mobile Phase A (Aqueous): HPLC grade water. If pH adjustment is needed to improve peak shape, 0.1% (v/v) formic acid can be added.

- Mobile Phase B (Organic): Acetonitrile (ACN).
- Diluent: A mixture of Acetonitrile and Water (e.g., 50:50 v/v) is a suitable starting diluent.
- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **Oxetan-2-ylmethyl 4-methylbenzenesulfonate** reference standard and transfer it to a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the diluent to achieve concentrations in the desired calibration range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Preparation: Dissolve the sample containing **Oxetan-2-ylmethyl 4-methylbenzenesulfonate** in the diluent to obtain a final concentration within the calibration range. Filter the sample through a 0.45 µm syringe filter before injection.

3. HPLC Method Parameters

The following table outlines the recommended starting parameters for the HPLC analysis. These may require optimization based on the specific column and system used.

Parameter	Recommended Condition
Column	C18, 4.6 mm x 150 mm, 5 µm
Mobile Phase	A: Water B: Acetonitrile
Gradient Elution	0-2 min: 40% B 2-10 min: 40% to 80% B 10-12 min: 80% B 12-12.1 min: 80% to 40% B 12.1-15 min: 40% B (Re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	225 nm (based on the UV absorbance of the tosyl group)
Run Time	15 minutes

4. System Suitability

Before sample analysis, the performance of the HPLC system should be verified. This is achieved by injecting the working standard solution (e.g., 25 µg/mL) multiple times (n=5 or 6). The acceptance criteria are typically as follows:

Parameter	Acceptance Criteria
Tailing Factor (T)	≤ 2.0
Theoretical Plates (N)	≥ 2000
Relative Standard Deviation (%RSD) of Peak Area	$\leq 2.0\%$

Data Presentation

Calibration Curve Data

A calibration curve should be generated by plotting the peak area of the standard injections against their corresponding concentrations. A linear regression analysis is then performed.

Concentration (µg/mL)	Peak Area (Arbitrary Units)
1	Example: 15,000
5	Example: 75,000
10	Example: 150,000
25	Example: 375,000
50	Example: 750,000
100	Example: 1,500,000

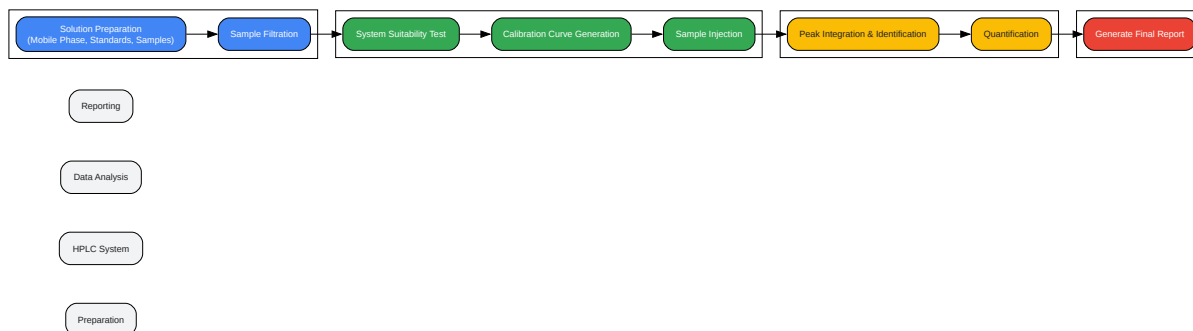
Linearity

Parameter	Result
Correlation Coefficient (r^2)	≥ 0.999
Equation	$y = mx + c$

Visualization

Experimental Workflow

The following diagram illustrates the logical flow of the analytical HPLC method described.



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References

- 1. (S)-Oxetan-2-ylmethyl 4-methylbenzenesulfonate | C₁₁H₁₄O₄S | CID 51557230 - PubChem [pubchem.ncbi.nlm.nih.gov]
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